

effect of single point mutations on TATA box function

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Compound of Interest

Compound Name: *d(T-A-T-A)*
CAS No.: 39726-35-7
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Technical Support Center: TATA Box Mutations

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers studying the effects of single point mutations on TATA box function.

Frequently Asked Questions (FAQs)

Q1: What is the TATA box, and what are the general effects of single point mutations?

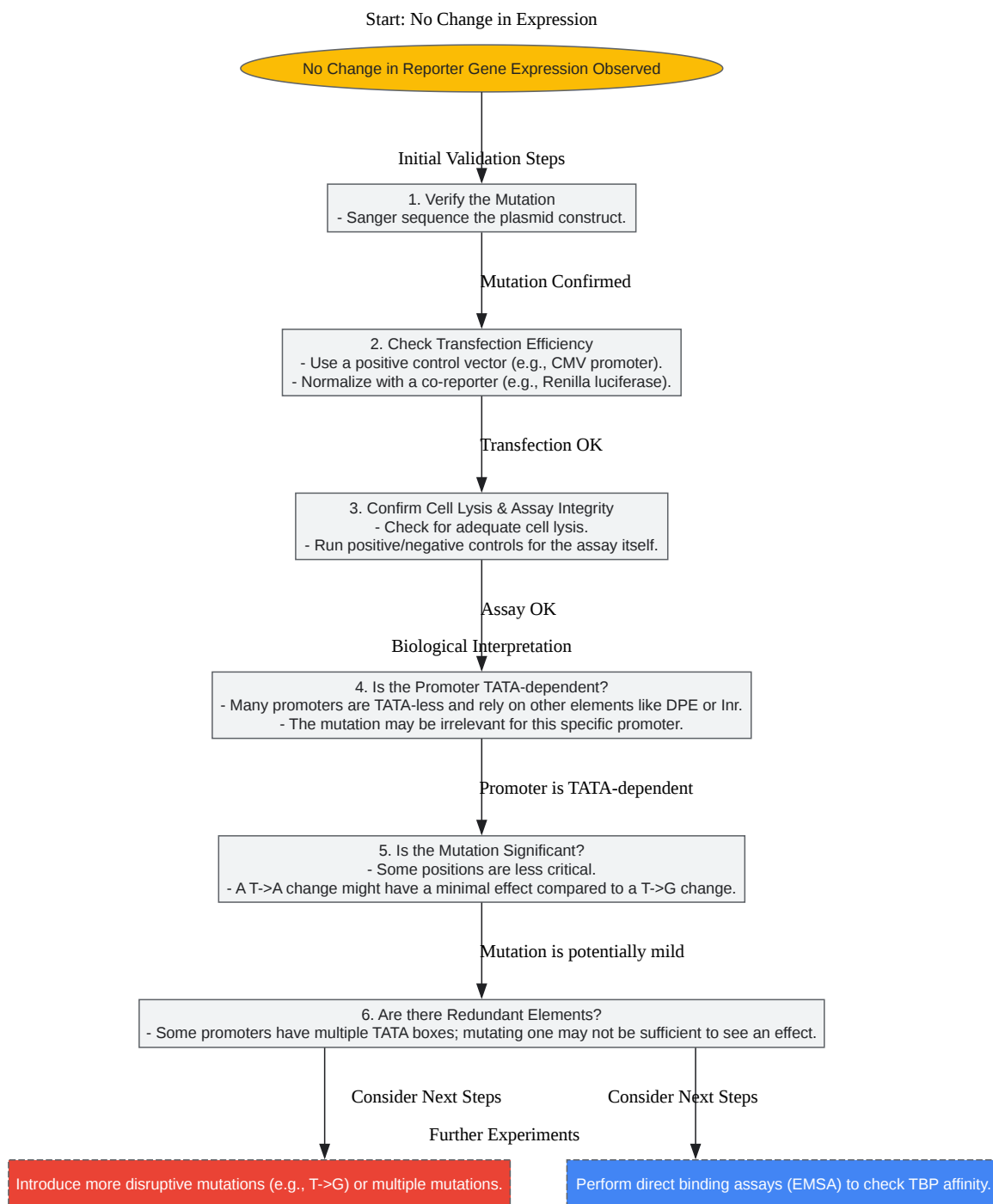
The TATA box is a cis-regulatory element found in the core promoter region of genes in eukaryotes and archaea.^[1] It possesses a consensus sequence of TATA(A/T)A(A/T) or TATAWAW (where W is A or T).^{[1][2]} This sequence is the primary binding site for the TATA-binding protein (TBP), a subunit of the general transcription factor TFIID. The binding of TBP to the TATA box is a crucial step in the formation of the transcription preinitiation complex, which recruits RNA polymerase II to initiate transcription.^{[1][3]}

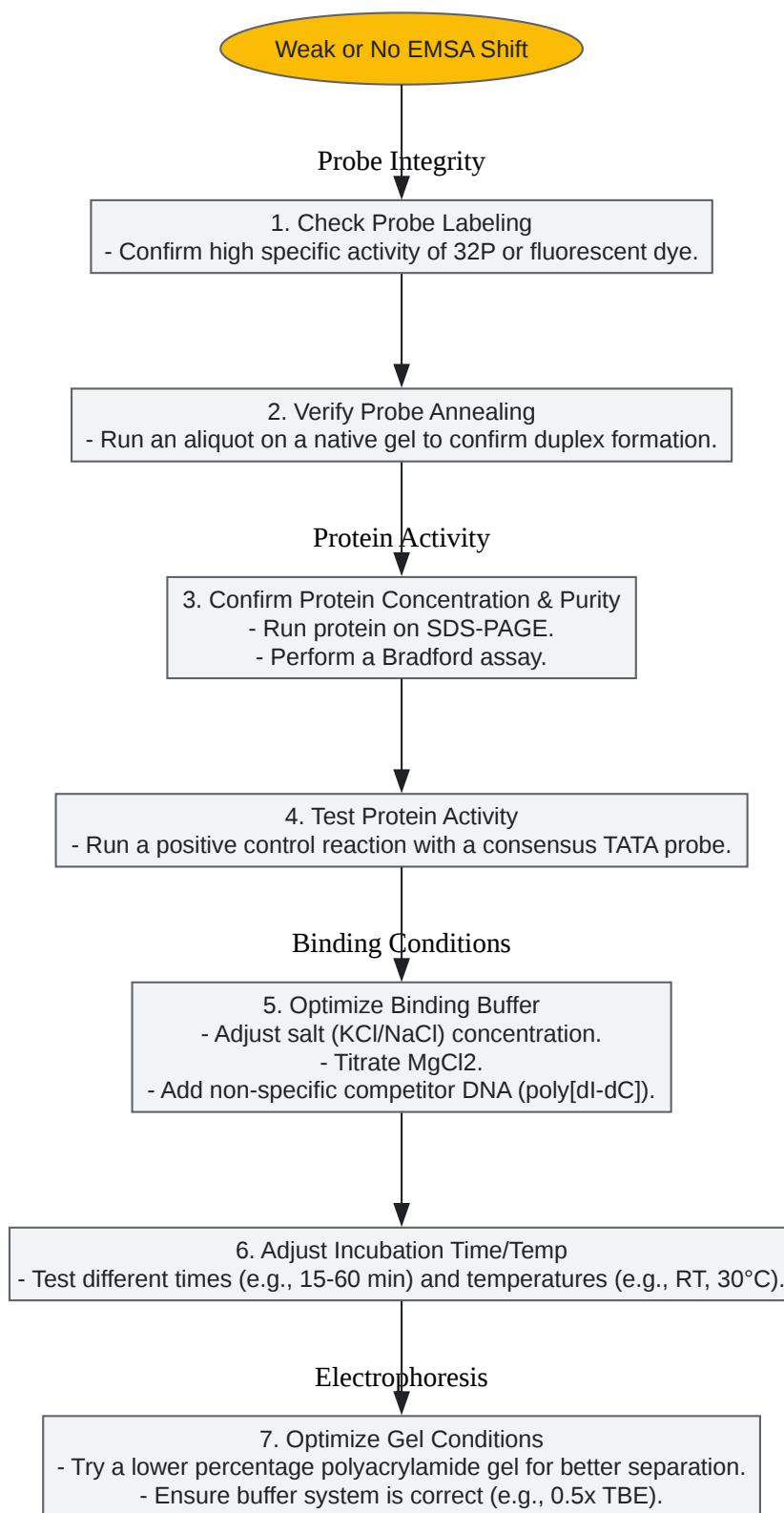
Single point mutations in the TATA box can have a range of effects, from negligible to a complete loss of promoter function.^[4] The severity often depends on the position and the specific base change. Mutations in the first four TATA positions are generally more detrimental to TBP binding and transcriptional activity than those in the latter half of the sequence.^[5] For instance, substitutions with C or G residues are often highly disruptive.^[3]^[6] These mutations can decrease the binding affinity of TBP, leading to reduced transcriptional efficiency or even a shift in the transcription start site.^[7]^[8] However, some single mutations are well-tolerated in vivo, possibly due to stabilizing interactions from other proteins in the transcription complex.^[4]

Troubleshooting Guides

Q2: I've introduced a single point mutation in my TATA box, but my reporter assay (e.g., Luciferase) shows no change in expression. What went wrong?

Several factors could lead to this result. Here is a logical workflow to troubleshoot the issue:





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References

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- [2. researchgate.net \[researchgate.net\]](#)
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